

# 1-Chloro-2-propanol IUPAC nomenclature and other identifiers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1-Chloro-2-propanol*

Cat. No.: B090593

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## A Comprehensive Technical Guide to 1-Chloro-2-propanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-chloro-2-propanol**, a significant chemical intermediate. The document details its nomenclature, chemical identifiers, and physicochemical properties. Furthermore, it outlines key experimental protocols for its synthesis, purification, and analysis, and presents logical workflows for its safe handling and industrial production.

## Nomenclature and Chemical Identifiers

**1-Chloro-2-propanol** is a secondary alcohol and an organochlorine compound.<sup>[1]</sup> Its systematic IUPAC name is 1-chloropropan-2-ol.<sup>[1][2][3][4]</sup> It is also commonly known by a variety of synonyms.

A comprehensive list of identifiers for **1-chloro-2-propanol** is provided in the table below, facilitating its unambiguous identification in literature, databases, and regulatory documents.

Identifier Type	Identifier
IUPAC Name	1-chloropropan-2-ol[1][2][3][4]
Synonyms	Propylene chlorohydrin, 1-Chloro-2-hydroxypropane, Chloroisopropyl alcohol, sec-Propylene chlorohydrin, alpha-Propylene chlorohydrin[1][4][5][6][7]
CAS Number	127-00-4[1][5][8]
PubChem CID	31370[1]
EC Number	204-819-6[1][8]
UN Number	2611[1]
InChI Key	YYTSGNJTASLUOY-UHFFFAOYSA-N[1][8]
InChI	InChI=1S/C3H7ClO/c1-3(5)2-4/h3,5H,2H2,1H3[1][8]
SMILES	CC(O)CCl[8]
Molecular Formula	C3H7ClO[1][5]

## Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **1-chloro-2-propanol** is presented below. This data is essential for its handling, storage, and use in experimental settings.

Property	Value	Reference
Molecular Weight	94.54 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Appearance	Clear colorless to light amber liquid	<a href="#">[1]</a>
Odor	Mild, non-residual odor	<a href="#">[1]</a>
Boiling Point	126-127 °C (259-261 °F) at 760 mmHg	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Density	1.111 - 1.115 g/mL at 20-25 °C	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Flash Point	125 °F (51.7 °C)	<a href="#">[1]</a> <a href="#">[9]</a>
Solubility in Water	≥ 100 mg/mL at 73 °F	<a href="#">[1]</a> <a href="#">[9]</a>
Vapor Pressure	4.9 mmHg at 68 °F	<a href="#">[9]</a>
Vapor Density	3.3 (relative to air)	<a href="#">[9]</a>
Refractive Index	1.4392 at 20 °C	<a href="#">[1]</a> <a href="#">[8]</a>
Lower Explosive Limit (LEL)	4.1% at 158°F	<a href="#">[9]</a>
Upper Explosive Limit (UEL)	8.5% at 158°F	<a href="#">[9]</a>

## Experimental Protocols

### Synthesis of 1-Chloro-2-propanol

**1-Chloro-2-propanol** is primarily synthesized through the chlorohydration of propylene. This process involves the reaction of propylene with chlorine in the presence of water. This reaction yields a mixture of two isomers, with **1-chloro-2-propanol** being the major product (approximately 90%) and 2-chloro-1-propanol as the minor product.

A general laboratory-scale synthesis can be described as follows:

Materials:

- Propylene gas

- Chlorine gas
- Deionized water
- Reaction vessel equipped with a gas inlet, stirrer, and temperature control

**Procedure:**

- Charge the reaction vessel with deionized water.
- Cool the vessel to the desired reaction temperature, typically between 0 and 10 °C.
- Simultaneously bubble propylene and chlorine gas through the stirred water. The flow rates should be carefully controlled to maintain a slight excess of propylene.
- Monitor the reaction progress by analyzing aliquots for the consumption of starting materials and the formation of chloropropanols.
- Upon completion, the reaction mixture will contain the two isomers of propylene chlorohydrin.

This isomeric mixture is often used directly in the subsequent step for the production of propylene oxide.

## Purification

For applications requiring high purity **1-chloro-2-propanol**, separation from its isomer and other impurities is necessary. Fractional distillation is a common method for purification.

**Apparatus:**

- Distillation flask
- Fractionating column (e.g., Vigreux or packed column)
- Condenser
- Receiving flask
- Heating mantle

- Vacuum source (optional, for reduced pressure distillation)

Procedure:

- Charge the crude **1-chloro-2-propanol** mixture into the distillation flask.
- Assemble the fractional distillation apparatus.
- Heat the flask gently. The more volatile components will begin to vaporize and rise through the fractionating column.
- Carefully control the heating rate to maintain a steady distillation.
- Collect the fractions at their respective boiling points. **1-Chloro-2-propanol** has a boiling point of approximately 127 °C at atmospheric pressure.
- For temperature-sensitive applications or to lower the boiling point, the distillation can be performed under reduced pressure.

## Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is a highly effective technique for the analysis and quantification of **1-chloro-2-propanol**.

Instrumentation:

- Gas chromatograph with a suitable capillary column (e.g., a polar column for good separation of isomers)
- Mass spectrometer detector
- Autosampler (optional)

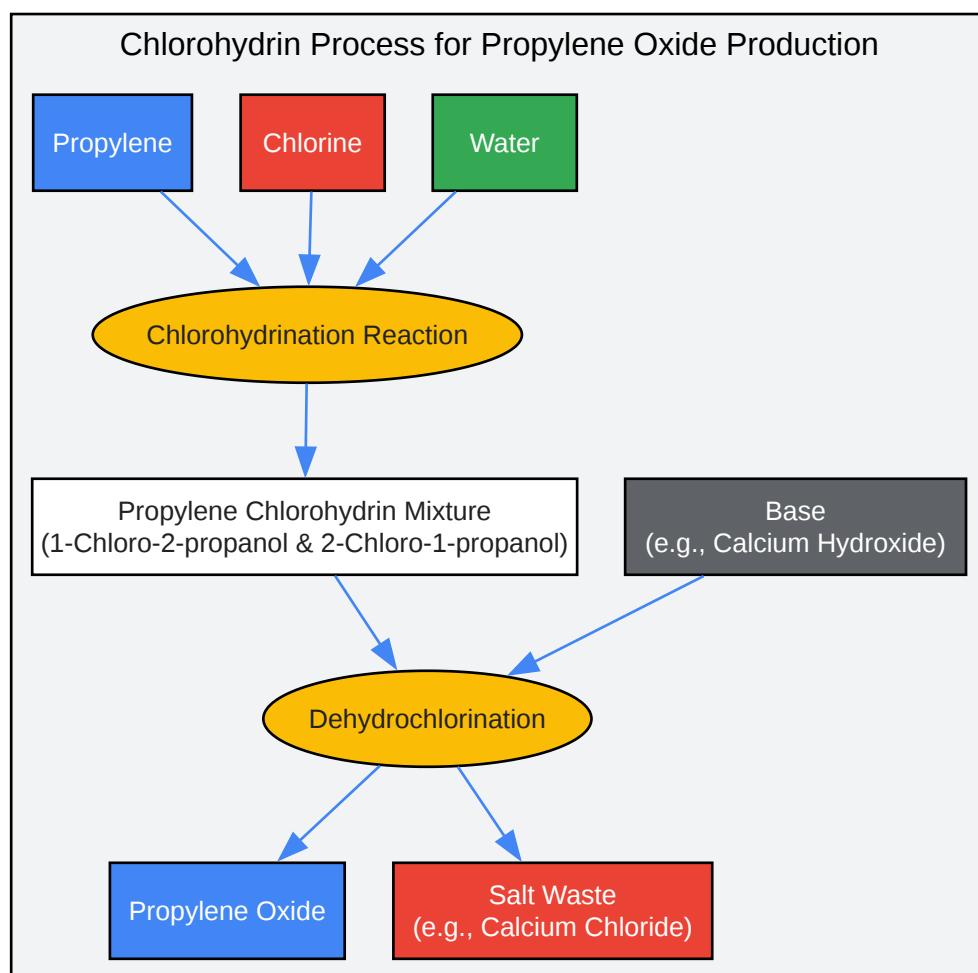
Procedure:

- Sample Preparation: Prepare a dilute solution of the sample in a suitable solvent, such as ethyl acetate. An internal standard (e.g., a deuterated analog) can be added for improved quantification.

- **Injection:** Inject a small volume (e.g., 1  $\mu$ L) of the prepared sample into the GC.
- **Chromatographic Separation:** The components of the sample are separated based on their volatility and interaction with the stationary phase of the column. A temperature program is typically used to achieve optimal separation.
- **Mass Spectrometric Detection:** As the separated components elute from the column, they are ionized and fragmented in the mass spectrometer. The resulting mass spectrum provides a unique fingerprint for each compound, allowing for its identification.
- **Quantification:** The concentration of **1-chloro-2-propanol** can be determined by comparing the peak area of the analyte to that of the internal standard or by using an external calibration curve.

## Industrial Production and Safety Workflow

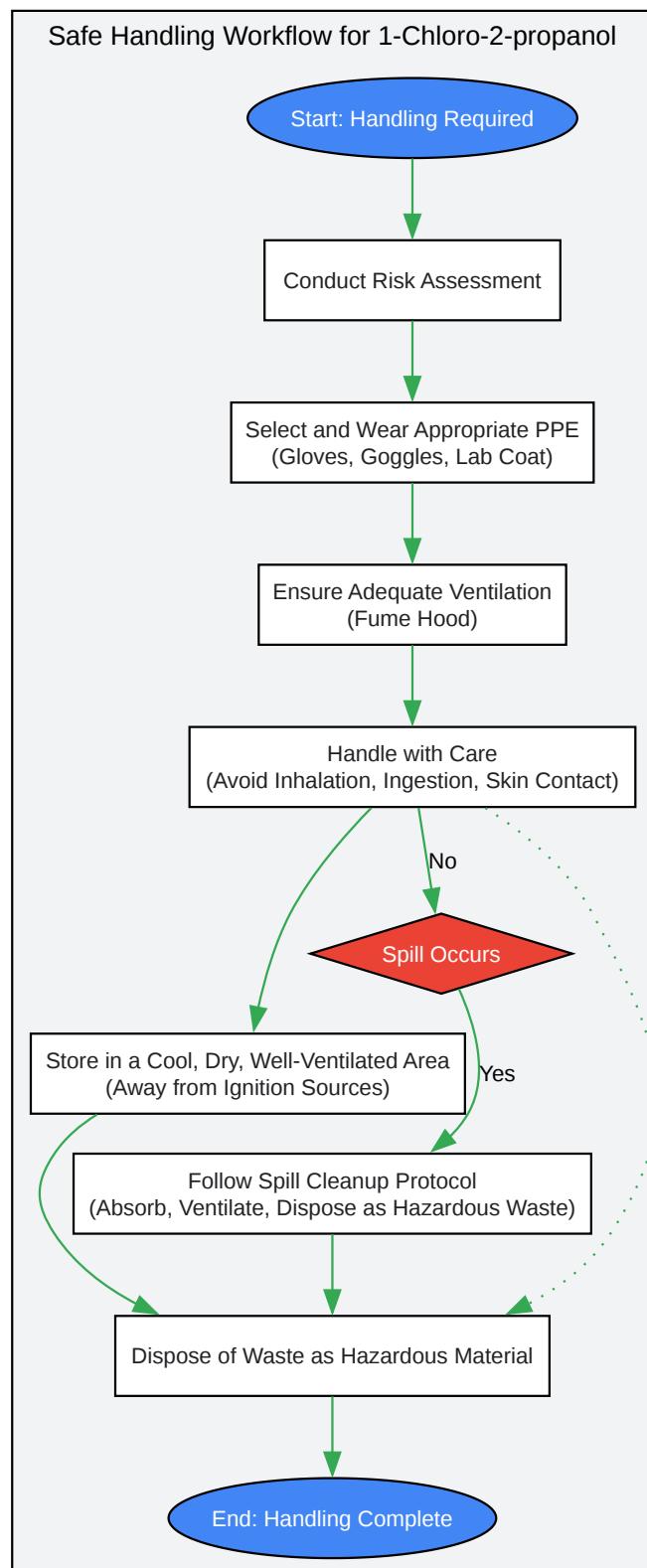
The industrial production of propylene oxide via the chlorohydrin process is a major application of **1-chloro-2-propanol**. The following diagram illustrates the key steps in this pathway.



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Caption: Production of Propylene Oxide via the Chlorohydrin Process.

Given its hazardous properties, the safe handling of **1-chloro-2-propanol** is of paramount importance. The following workflow outlines the key safety considerations and procedures.



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Caption: Safe Handling Workflow for **1-Chloro-2-propanol**.

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- To cite this document: BenchChem. [1-Chloro-2-propanol IUPAC nomenclature and other identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b090593#1-chloro-2-propanol-iupac-nomenclature-and-other-identifiers>]

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